

What is the structure of BOC-ARG(DI-Z)-OH?

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: BOC-ARG(DI-Z)-OH

Cat. No.: B7934327

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A Technical Overview of BOC-ARG(DI-Z)-OH

For Researchers, Scientists, and Drug Development Professionals

The compound **BOC-ARG(DI-Z)-OH**, systematically named N- α -Boc-N',N''-bis-Cbz-L-arginine, is a crucial derivative of the amino acid L-arginine used extensively in peptide synthesis. Its structure is characterized by three key protecting groups that enable controlled, sequential formation of peptide bonds. The alpha-amino group is protected by a tert-butyloxycarbonyl (Boc) group, while the two nitrogen atoms of the side-chain guanidino group are each protected by a benzyloxycarbonyl (Z or Cbz) group. This strategic protection prevents unwanted side reactions during peptide synthesis.

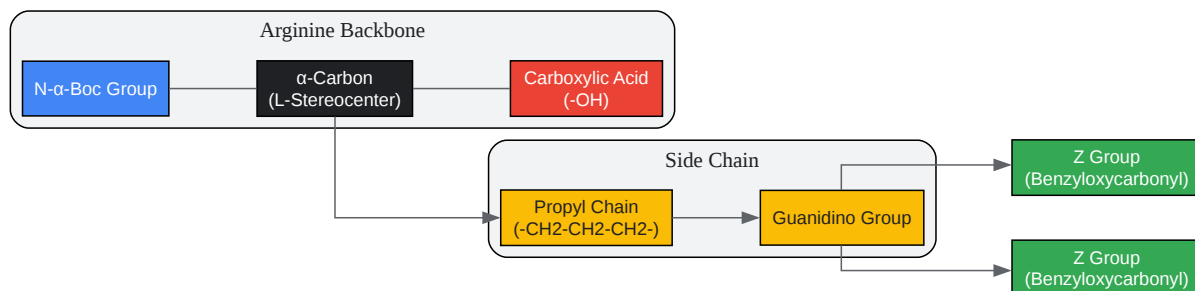
Core Molecular Structure and Properties

The structural arrangement of **BOC-ARG(DI-Z)-OH** features a central chiral carbon (the α -carbon of arginine) bonded to a free carboxylic acid (-OH), a Boc-protected amine, a hydrogen atom, and the arginine side chain. The side chain consists of a three-carbon aliphatic chain terminating in a guanidino group, which is heavily modified with two Z-groups.

Property	Value	Reference
Systematic Name	(2S)-5-[[[(benzyloxy)carbonyl] [[[(benzyloxy)carbonyl]amino} (imino)methyl]amino}-2-[(tert-butoxycarbonyl)amino]pentanoic acid	[1]
Synonyms	Boc-Arg(di-Z)-OH, N- α -Boc-N G,N G-bis-CBZ-L-arginine, N α -Boc-N δ ,N ω -di-Z-L-arginine	[2][3]
CAS Number	51219-19-3	
Molecular Formula	C ₂₇ H ₃₄ N ₄ O ₈	
Molecular Weight	542.58 g/mol	
Melting Point	~140 °C	

Structural Visualization

To clarify the relationships between the functional groups, the following diagram illustrates the core structure of the molecule.



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Schematic diagram of **BOC-ARG(DI-Z)-OH** structure.

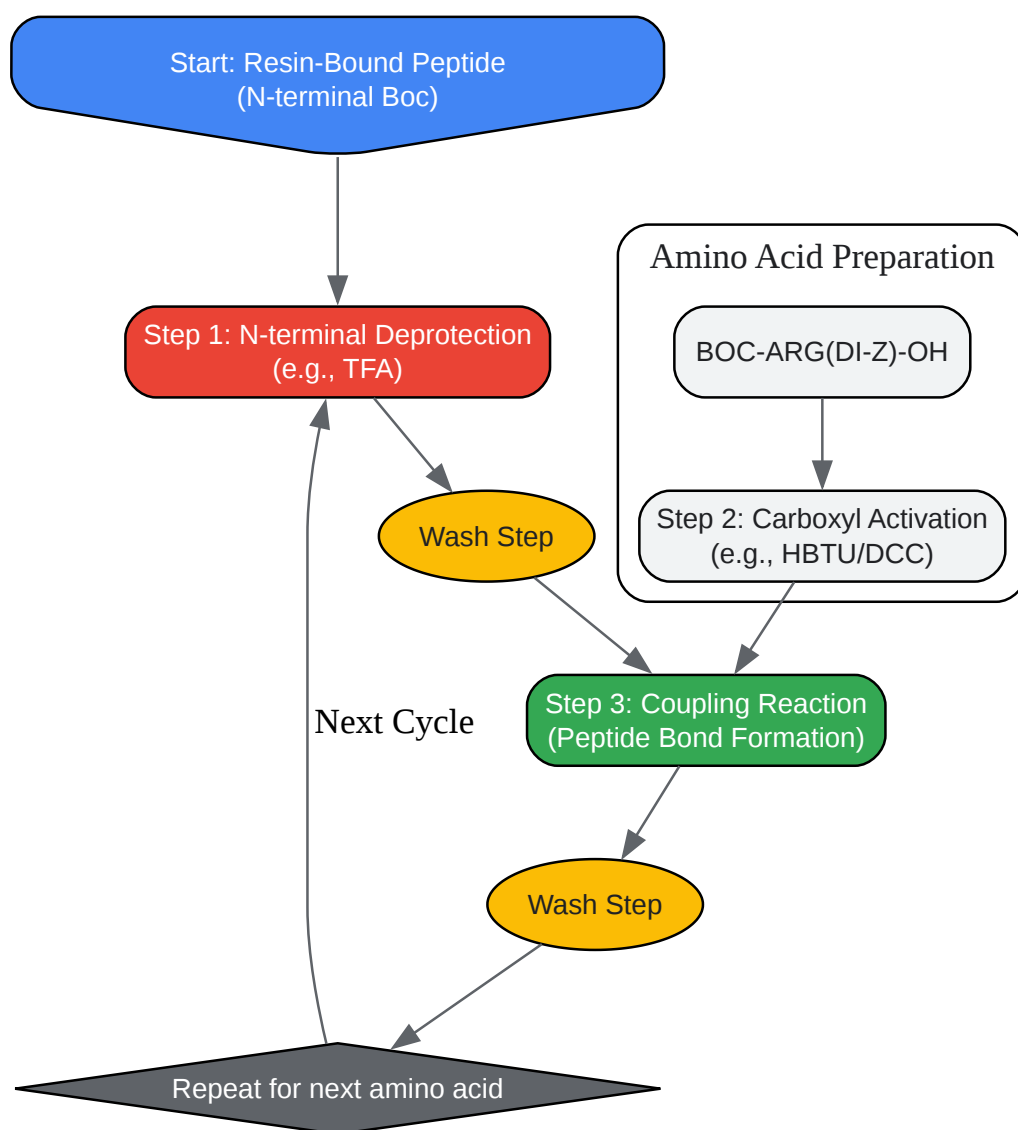
Experimental Applications

Primary Use: Peptide Synthesis

BOC-ARG(DI-Z)-OH is a key reagent in Boc solid-phase peptide synthesis (SPPS). The experimental workflow for incorporating this amino acid derivative into a growing peptide chain typically involves the following conceptual steps:

- **Deprotection:** The N-terminal Boc group of the resin-bound peptide is removed, usually with an acid like trifluoroacetic acid (TFA).
- **Activation:** The carboxylic acid group of **BOC-ARG(DI-Z)-OH** is activated using a coupling reagent (e.g., DCC, HBTU) to form a reactive intermediate.
- **Coupling:** The activated amino acid is added to the deprotected, resin-bound peptide, forming a new peptide bond.
- **Wash:** The solid support (resin) is washed to remove excess reagents and byproducts.

This cycle is repeated to elongate the peptide chain. The Z-groups on the arginine side chain are stable to the acidic conditions used for Boc deprotection and are typically removed at the final stage of synthesis using harsher methods like strong acid (e.g., HF) or catalytic hydrogenation.



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Conceptual workflow for Boc-SPPS using a protected amino acid.

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References

- 1. Boc-Arg(di-Z)-OH | 51219-19-3 [sigmaaldrich.com]

- 2. Boc-Arg(Z)2-OH = 98.0 TLC 51219-19-3 [sigmaaldrich.com]
- 3. Boc-Arg(Z)2-OH ≥98.0% (TLC) | Sigma-Aldrich [sigmaaldrich.com]
- To cite this document: BenchChem. [What is the structure of BOC-ARG(DI-Z)-OH?]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7934327#what-is-the-structure-of-boc-arg-di-z-oh]

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